

# In-Depth Technical Guide: Antibacterial Agent 160 (CAS 1854892-66-2)

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## Compound of Interest

Compound Name: Antibacterial agent 160

Cat. No.: B12368618

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## Introduction

**Antibacterial Agent 160** is a potent antibacterial compound identified by the CAS number 1854892-66-2. It has been noted for its efficacy in rapidly eradicating bacteria and, notably, in inhibiting the formation of bacterial biofilms.<sup>[1][2][3][4]</sup> Biofilm inhibition is a critical area of antibacterial research, as biofilms contribute significantly to antibiotic resistance and persistent infections.

## Chemical and Physical Properties

A summary of the known chemical and physical properties of **Antibacterial Agent 160** is provided in the table below.

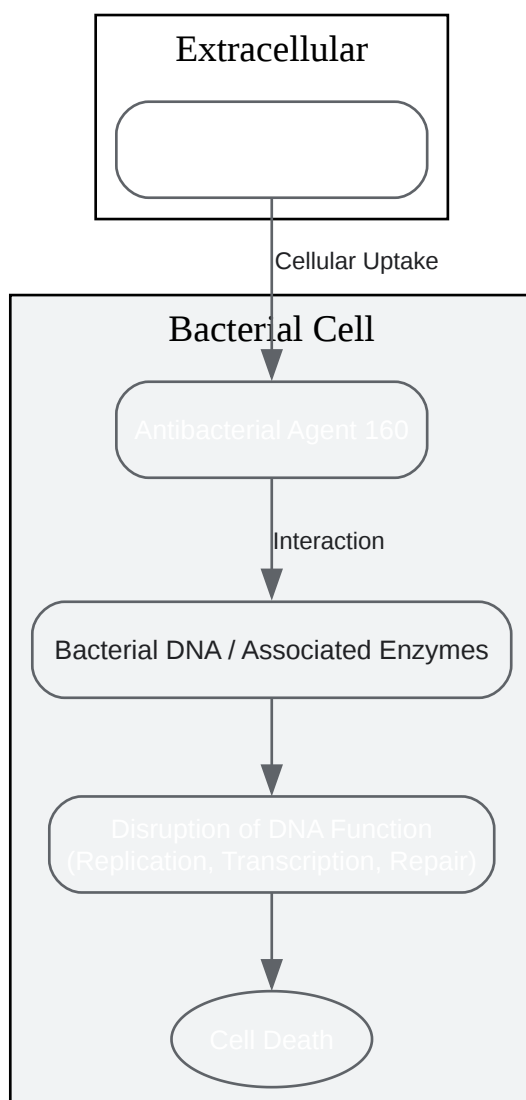
Property	Value	Reference
CAS Number	1854892-66-2	[1][5][6][7][8]
Molecular Formula	C <sub>29</sub> H <sub>27</sub> ClFN <sub>3</sub> O <sub>6</sub>	[1][2][3][4]
Molecular Weight	567.99 g/mol	[1][2][3][4]
Appearance	Solid	[1][2][3]

## Mechanism of Action

The primary mechanism of action for **Antibacterial Agent 160** is reported to be its interference with the normal function of bacterial DNA, which ultimately leads to cell death.[1][5][6] This mode of action suggests that the compound may function as a DNA gyrase inhibitor, a topoisomerase inhibitor, or an agent that directly damages DNA, though the specific molecular target has not been publicly disclosed.

## Proposed Signaling Pathway

Given the described mechanism of action, a logical pathway can be proposed. The agent likely penetrates the bacterial cell wall and membrane to reach the cytoplasm, where it interacts with DNA or associated enzymes, leading to a cascade of events culminating in cell death.

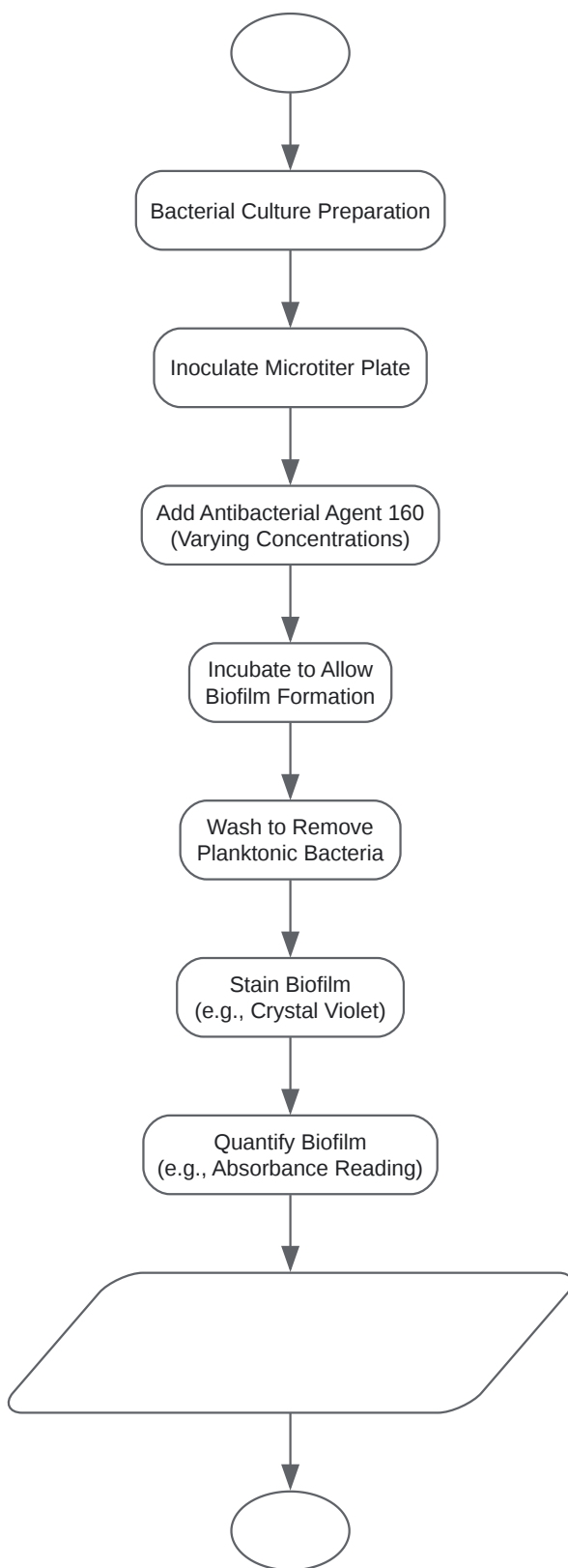


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Caption: Proposed mechanism of action for **Antibacterial Agent 160**.

## Biofilm Inhibition

A key characteristic of **Antibacterial Agent 160** is its ability to inhibit the formation of bacterial biofilms.<sup>[1][2][3][4]</sup> The workflow for evaluating biofilm inhibition typically involves the following steps.



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